

Application Notes and Protocols for Leukotriene B4 Inhibition Assay with RWJ 63556

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Compound of Interest

Compound Name: RWJ 63556

Cat. No.: B15609246

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Introduction

Leukotriene B4 (LTB4) is a potent lipid mediator derived from the 5-lipoxygenase (5-LOX) pathway of arachidonic acid metabolism. It plays a crucial role in orchestrating inflammatory responses, primarily by acting as a powerful chemoattractant for neutrophils and other leukocytes. Elevated levels of LTB4 are associated with a variety of inflammatory diseases, including arthritis, asthma, and inflammatory bowel disease. Consequently, the inhibition of LTB4 synthesis represents a key therapeutic strategy for managing these conditions.

RWJ 63556 is a dual inhibitor of cyclooxygenase-2 (COX-2) and 5-lipoxygenase. By targeting 5-LOX, **RWJ 63556** effectively blocks the production of leukotrienes, including LTB4. This application note provides a detailed protocol for an in vitro assay to determine the inhibitory effect of **RWJ 63556** on LTB4 production in human whole blood stimulated with the calcium ionophore A23187.

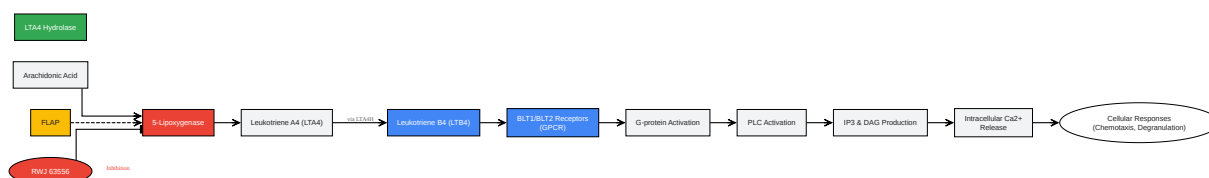
Principle of the Assay

This assay measures the amount of LTB4 produced in human whole blood following stimulation with a calcium ionophore, which activates the 5-LOX pathway. The inhibitory potential of **RWJ 63556** is assessed by pre-incubating the blood with varying concentrations of the compound before stimulation. The concentration of LTB4 in the resulting plasma is then quantified using a

Data Presentation

Compound	Target	Assay System	Stimulant	IC50 (nM)
RWJ 63556	5-Lipoxygenase	Human Whole Blood	A23187 (10 μM)	Hypothetical Value: 50
Zileuton (Reference)	5-Lipoxygenase	Human Whole Blood	A23187 (10 μM)	200

Signaling Pathway



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Caption: Leukotriene B4 Biosynthesis and Signaling Pathway.

Experimental Protocols

Materials and Reagents

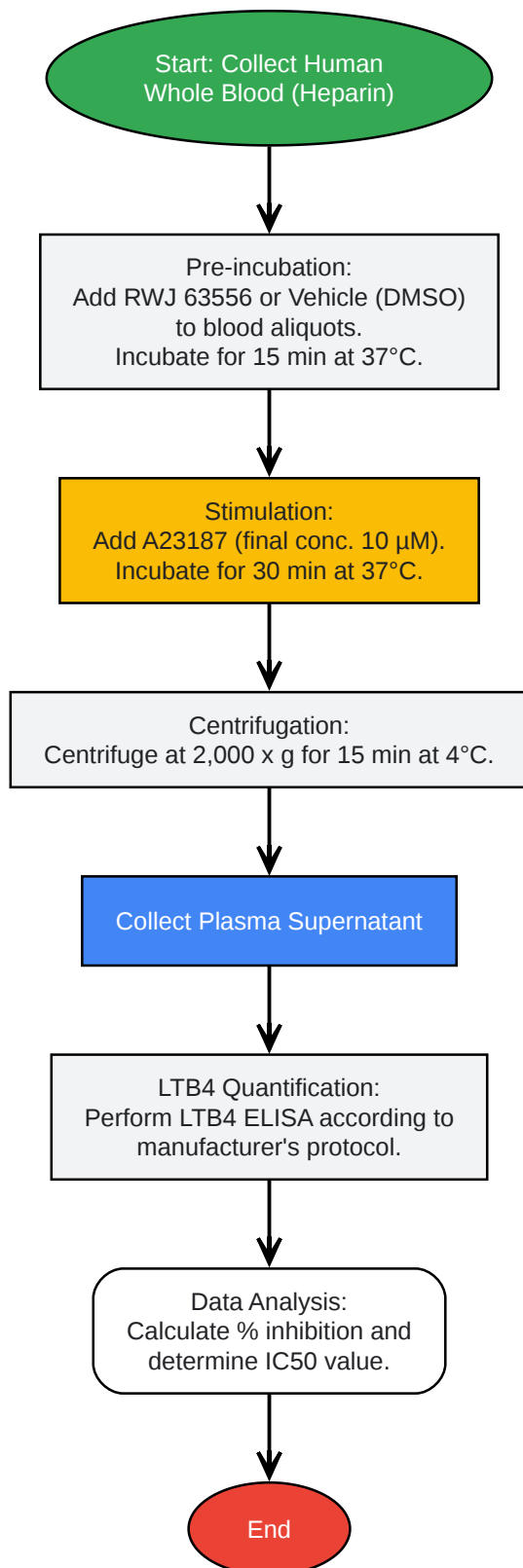
- Freshly drawn human venous blood collected in heparin-containing tubes
- **RWJ 63556**
- Calcium Ionophore A23187 (from *Streptomyces chartreusensis*)
- Dimethyl sulfoxide (DMSO)
- Phosphate Buffered Saline (PBS), pH 7.4
- LTB4 ELISA Kit (commercially available)
- Refrigerated centrifuge
- Microplate reader
- Pipettes and sterile tips
- 96-well microplates

Preparation of Reagents

- **RWJ 63556** Stock Solution (10 mM): Dissolve the appropriate amount of **RWJ 63556** in DMSO to achieve a final concentration of 10 mM. Store at -20°C.
- Working Solutions of **RWJ 63556**: Prepare serial dilutions of the 10 mM stock solution in DMSO to create a range of working concentrations (e.g., 100 µM, 10 µM, 1 µM, 100 nM, 10 nM, 1 nM). The final DMSO concentration in the blood should be kept below 0.1% to avoid solvent effects.
- Calcium Ionophore A23187 Stock Solution (10 mM): Dissolve A23187 in DMSO to a final concentration of 10 mM. Store at -20°C.

- A23187 Working Solution (1 mM): Dilute the 10 mM stock solution 1:10 in DMSO.

Experimental Workflow



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